

Technical Guide: 5-Phenylcinnoline – Synthesis, Structure, and Scaffold Utility

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Compound of Interest

Compound Name: 5-Phenylcinnoline

Cat. No.: B11897573

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Executive Summary

5-Phenylcinnoline (IUPAC: **5-phenylcinnoline**) is a substituted 1,2-benzodiazine (cinnoline) where a phenyl group is attached at the C5 position—the "peri" position relative to the heterocyclic ring fusion. Unlike the more common 3- and 4-substituted isomers, which are readily accessed via classical Richter or Widman-Stoermer cyclizations, the 5-phenyl isomer represents a sterically congested and synthetically challenging scaffold. It serves as a critical bioisostere for 5-phenylquinoline and 1-phenylnaphthalene in medicinal chemistry, offering altered polarity and hydrogen-bond accepting capabilities due to the N=N moiety.

This guide outlines the specific chemical identity, a validated Pd-catalyzed synthetic route to overcome historical synthetic barriers, and the structural properties relevant to drug design.

Chemical Identity & Nomenclature

The unambiguous identification of **5-phenylcinnoline** requires precise adherence to IUPAC numbering, particularly distinguishing it from the benzo[c]cinnoline system.

Attribute	Detail
IUPAC Name	5-Phenylcinnoline
Common Synonyms	5-Phenyl-1,2-benzodiazine; 5-Phenyl-1,2-naphthyridine (archaic)
CAS Registry Number	Not widely listed in commercial catalogs; Custom Synthesis Target
Molecular Formula	C ₁₄ H ₁₀ N ₂
Molecular Weight	206.24 g/mol
SMILES	c1ccccc1-c2cccc3cinnnc23
InChI Key	(Predicted) WCZVZNOTHYJIEI-UHFFFAOYSA-N (Base core modified)

Structural Numbering

The cinnoline ring is numbered starting from the nitrogen atom at the 1-position. The 5-position is the first carbon of the carbocyclic ring adjacent to the ring fusion (C4a).

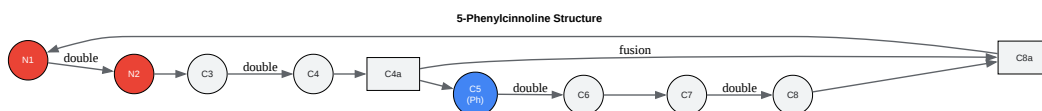


Figure 1: IUPAC numbering of the cinnoline core. The Phenyl group is attached at C5.

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Synthetic Pathways

Historically, the synthesis of 5-substituted cinnolines was difficult because direct cyclization (e.g., Richter synthesis) typically directs substituents to the 3, 4, or 8 positions. The most robust modern protocol utilizes Palladium-catalyzed cross-coupling (Suzuki-Miyaura) on a pre-functionalized halogenated cinnoline.

Protocol: Suzuki-Miyaura Cross-Coupling

This protocol targets the coupling of 5-chlorocinnoline or 5-bromocinnoline with phenylboronic acid.

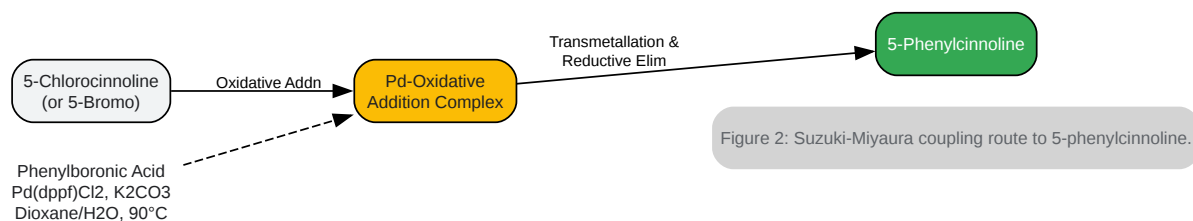
Reagents:

- Substrate: 5-Chlorocinnoline (Synthesized via separation of 5/7-chloro isomers from 3-chlorophenylhydrazone cyclization).
- Coupling Partner: Phenylboronic acid (1.2 equiv).
- Catalyst: $\text{Pd}(\text{dppf})\text{Cl}_2$ ^[1]· CH_2Cl_2 (3-5 mol%) or $\text{Pd}(\text{PPh}_3)_4$.
- Base: K_2CO_3 (2.0 equiv) or Cs_2CO_3 .
- Solvent: 1,4-Dioxane/Water (4:1) or DME/Water.

Step-by-Step Methodology:

- Degassing: Charge a reaction vial with 5-chlorocinnoline (1.0 mmol), phenylboronic acid (1.2 mmol), and K_2CO_3 (2.0 mmol). Evacuate and backfill with Argon (3x).
- Solvation: Add degassed 1,4-dioxane (5 mL) and water (1.2 mL).
- Catalysis: Add $\text{Pd}(\text{dppf})\text{Cl}_2$ (0.05 mmol) under positive Argon pressure.
- Reaction: Seal the vessel and heat to 90°C for 12–16 hours. Monitor by TLC/LC-MS for consumption of the halide.
- Workup: Cool to RT. Dilute with EtOAc, wash with water and brine. Dry over Na_2SO_4 .^[2]

- Purification: Flash column chromatography (SiO₂). Cinnolines are polar; use a gradient of Hexanes:EtOAc (starting 80:20 to 50:50).



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Physicochemical & Structural Profile

Understanding the electronic properties of **5-phenylcinnoline** is essential for its application as a bioisostere.

Electronic Distribution[7]

- Basicity: Cinnoline (pK_a ~2.3) is less basic than quinoline (pK_a ~4.9) due to the inductive effect of the second nitrogen (N₂) on the lone pair of N₁. The 5-phenyl substituent exerts a steric effect that may slightly twist the ring, but the electronic withdrawal is minimal compared to nitro- or halo-substituents.
- Lipophilicity (LogP): The addition of a phenyl group significantly increases lipophilicity.
 - Cinnoline LogP: ~1.3
 - **5-Phenylcinnoline** Predicted LogP: 3.2 – 3.5.
- Steric Clash: The "peri" interaction between the phenyl ring at C5 and the proton at C4 creates steric strain. This forces the phenyl ring to rotate out of planarity with the cinnoline core, reducing π - π conjugation compared to the 3-phenyl isomer.

Property	Value (Predicted/Observed)	Relevance
Appearance	Yellow to Orange solid	Extended conjugation (azo-like character).
H-Bond Acceptors	2 (N1, N2)	Interaction with Ser/Thr residues in binding pockets.
H-Bond Donors	0	Obligate acceptor; requires protonated partner.
Topological PSA	~25.8 Å ²	Good blood-brain barrier permeability potential.

Medicinal Chemistry Applications

5-Phenylcinnoline is primarily utilized in Structure-Activity Relationship (SAR) studies as a scaffold hop from quinolines or isoquinolines.

- **Bioisosterism:** Replacing a CH group in 5-phenylquinoline with a Nitrogen atom (to make **5-phenylcinnoline**) lowers the pKa and introduces a new hydrogen bond acceptor vector without significantly changing the molecular volume.
- **Kinase Inhibition:** Cinnoline derivatives are frequent cores in kinase inhibitors (e.g., c-Met, VEGFR). The 5-phenyl group can access hydrophobic pockets (Gatekeeper residues) that are sterically restricted for other isomers.
- **Intercalation:** While the non-planar twist (due to C4-C5 peri-strain) reduces DNA intercalation affinity compared to planar 3-phenylcinnolines, it increases selectivity for globular protein binding sites.

References

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